Introduction: The Significance of Histidine Protection in Peptide Synthesis

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Compound of Interest		
Compound Name:	*N-Boc-1-trityl-L-histidine Methyl Ester*	
Cat. No.:	*B13908625*	*Get Quote*

Histidine's imidazole side chain, with its unique aromatic and basic properties, is frequently implicated in the biological activity of peptides and proteins. However, this same reactivity presents a significant challenge during solid-phase peptide synthesis (SPPS). The unprotected imidazole ring can lead to undesirable side reactions, most notably racemization of the activated histidine residue. To circumvent these issues, a dual-protection strategy for the histidine moiety is often employed. This involves the use of a temporary protecting group for the α-amino group and a more permanent protecting group for the imidazole side chain.

N-alpha-t-butoxycarbonyl-N-im-trityl-L-histidine methyl ester is a derivative of histidine where the α-amino group is protected by a tert-butyloxycarbonyl (Boc) group, and the imidazole nitrogen is protected by a bulky trityl (Trt) group. The C-terminus is in the form of a methyl ester. This strategic protection renders the amino acid stable for coupling reactions while preventing side-chain-related complications.

Chemical Identity and Synonyms

While N-alpha-t-butoxycarbonyl-N-im-trityl-L-histidine (Boc-His(Trt)-OH) is a widely documented compound, its methyl ester counterpart is less commonly specified with a unique CAS number in public databases. However, its chemical identity is clear. Below is a summary of its identifiers and those of its closely related and more commercially available carboxylic acid precursor.

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Identifier	N-alpha-t-butoxycarbonyl-N-im-trityl-L-histidine methyl ester	N-alpha-t-butoxycarbonyl-N-im-trityl-L-histidine
Synonyms	Boc-His(Trt)-OMe	Boc-His(Trt)-OH, N-(tert-butoxycarbonyl)-1-trityl-L-histidine, N-Boc-N'-trityl-L-histidine[1]
CAS Number	Not readily available	32926-43-5[1][2]
Molecular Formula	C31H33N3O4	C30H31N3O4[2]
Molecular Weight	511.61 g/mol	497.58 g/mol [1]
PubChem CID	Not directly available	13968084[3]

The Rationale Behind the Protecting Groups

The choice of the Boc and Trt protecting groups is a deliberate one, rooted in the principles of orthogonal protection strategies in peptide synthesis.

- The N-alpha-Boc Group: The tert-butyloxycarbonyl (Boc) group is an acid-labile protecting group.[4] It is stable under the basic conditions used for peptide coupling but can be readily removed with acids like trifluoroacetic acid (TFA).[4] This allows for the selective deprotection of the α-amino group, preparing the growing peptide chain for the addition of the next amino acid.

- The N-im-Trityl Group: The trityl (Trt) group is a bulky and also acid-labile protecting group.[5] Its steric hindrance effectively shields the imidazole ring from participating in unwanted side reactions. The Trt group is generally more stable to the milder acidic conditions used for Boc removal in a stepwise manner but is cleaved simultaneously with the final peptide cleavage from the resin using strong acids like hydrogen fluoride (HF) or a TFA cocktail.[6]

The use of a methyl ester at the C-terminus is often employed in solution-phase peptide synthesis or for the preparation of peptide fragments that will be subsequently coupled.

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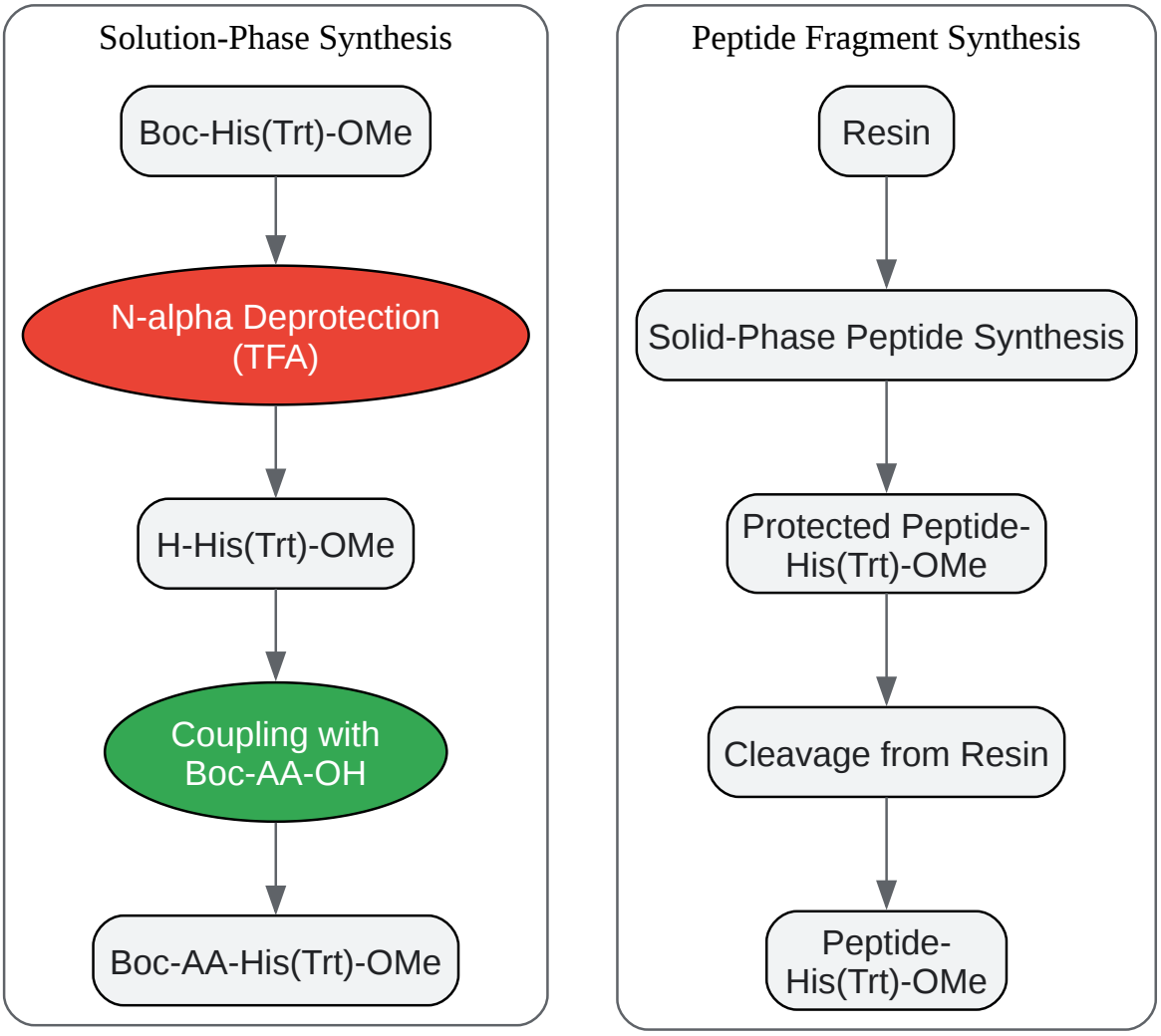
Synthesis of N-alpha-t-butoxycarbonyl-N-im-trityl-L-histidine Methyl Ester

The synthesis of N-alpha-t-butoxycarbonyl-N-im-trityl-L-histidine methyl ester typically proceeds through the esterification of its corresponding carboxylic acid, Boc-His(Trt)-OH.



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Sources

- 1. CAS 32926-43-5: N(alpha)-boc-N(im)-trityl-L-histidine [cymitquimica.com]
- 2. chemimpex.com [chemimpex.com]
- 3. N-Boc-L-histidine methyl ester, 95% 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 4. Synthesis of Peptides Using Tert-Butyloxycarbonyl (Boc) as the α-Amino Protection Group | Springer Nature Experiments [experiments.springernature.com]
- 5. peptide.com [peptide.com]
- 6. pdf.benchchem.com [pdf.benchchem.com]
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